

Technical Guide: Physical Properties of 1,9-Dibromononane-D18

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1,9-Dibromononane-D18** (CAS No. 150017-89-3). Given the limited availability of experimental data for the deuterated species, this guide leverages data from its non-deuterated analogue, 1,9-Dibromononane (CAS No. 4549-33-1), which serves as a close proxy. The methodologies for determining these properties are detailed, and a quality control workflow is presented to ensure the integrity of the compound for research and development purposes.

Core Physical and Chemical Properties

1,9-Dibromononane-D18 is a deuterated alkyl halide commonly used in synthetic organic chemistry, particularly as a building block for introducing a nonane-D18 chain into molecules. Isotopic labeling with deuterium is a powerful technique for tracing metabolic pathways, understanding reaction mechanisms, and in quantitative analysis using mass spectrometry.

Table 1: Summary of Physical and Chemical Properties



Property	Value (for 1,9- Dibromononane)	Value (for 1,9- Dibromononane-D18)
Chemical Formula	C ₉ H ₁₈ Br ₂	C ₉ D ₁₈ Br ₂
Molecular Weight	286.05 g/mol [1]	304.16 g/mol [2]
CAS Number	4549-33-1	150017-89-3[2]
Appearance	Clear, colorless to pale yellow liquid[3]	Liquid[2]
Boiling Point	285-288 °C (lit.)[1][3]	No data available; expected to be very similar to the non-deuterated form.
Density	1.407 g/mL at 25 °C (lit.)[3]	No data available; expected to be slightly higher than the non-deuterated form.
Refractive Index	n20/D 1.496 (lit.)[1][3]	No data available; expected to be very similar to the non-deuterated form.
Melting Point	-2 °C[1][3]	No data available; expected to be very similar to the non-deuterated form.
Flash Point	>110 °C (>230 °F)[3]	No data available.
Solubility	Insoluble in water. Soluble in common organic solvents like ether and hexane.	Insoluble in water. Soluble in common organic solvents.
Storage	Store in a cool, dry, well- ventilated area away from incompatible substances.[3]	2-8°C in a refrigerator is recommended by some suppliers.

Note: The physical properties of deuterated compounds are generally very close to their non-deuterated counterparts. The primary difference is the molecular weight due to the substitution of hydrogen with deuterium.



Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **1,9-Dibromononane-D18**.

Determination of Boiling Point (Micro-scale Method)

This method is suitable for small sample volumes.

Apparatus:

- · Thiele tube
- Thermometer (0-360 °C)
- Capillary tube (sealed at one end)
- · Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- Add a small amount (approximately 0.5 mL) of 1,9-Dibromonane-D18 to the small test tube.
- Place the capillary tube, with its open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube containing mineral oil, making sure the rubber band is above the oil level.
- Gently heat the side arm of the Thiele tube.[4]



- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a steady stream of bubbles is observed, then remove the heat.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[4]

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance (accurate to ±0.0001 g)
- Constant temperature water bath

Procedure:

- · Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer and record its mass (m₁).
- Fill the pycnometer with **1,9-Dibromononane-D18**, ensuring there are no air bubbles.
- Place the filled pycnometer in a constant temperature water bath set to 25.0 °C and allow it to equilibrate.
- Once equilibrated, carefully dry the outside of the pycnometer and weigh it. Record the mass (m₂).
- The mass of the liquid is m liquid = m_2 m_1 .
- The density (ρ) is calculated using the formula: $\rho = m_{in} / V$, where V is the calibrated volume of the pycnometer.

Determination of Refractive Index

Apparatus:



- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or isopropanol) and soft tissue paper

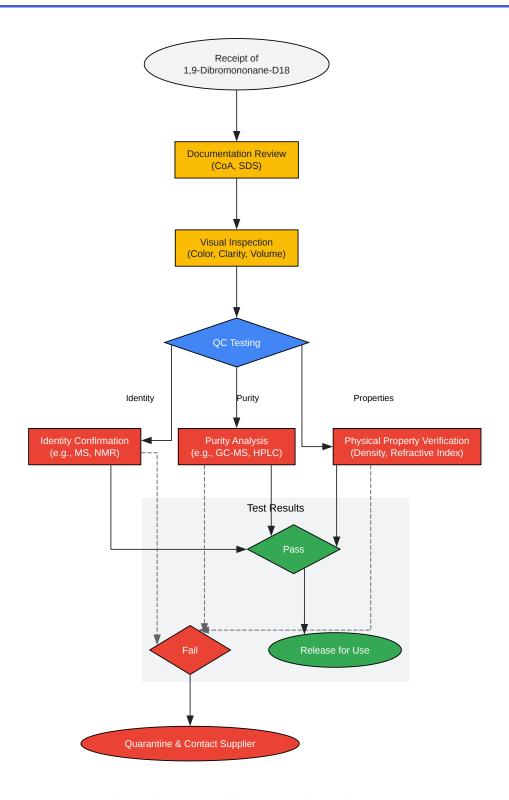
Procedure:

- Turn on the refractometer and the attached water bath, setting the temperature to 20.0 °C.
- Clean the prism surfaces of the refractometer with a suitable solvent and a soft tissue.
- Using a clean dropper, place a few drops of 1,9-Dibromononane-D18 onto the lower prism.
- · Close the prisms carefully.
- Look through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into sharp focus and at the center of the crosshairs.[5]
- Read the refractive index value from the scale.

Logical Workflow Visualization

The following diagram illustrates a typical quality control workflow for **1,9-Dibromononane-D18** upon receipt in a research laboratory to ensure its suitability for experimental use.





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